

An In-depth Technical Guide to (2-Methylpyrimidin-5-yl)methanol

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Compound of Interest

Compound Name: (2-Methylpyrimidin-5-yl)methanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(2-Methylpyrimidin-5-yl)methanol is a heterocyclic organic compound featuring a pyrimidine ring substituted with a methyl group at the 2-position and a hydroxymethyl group at the 5-position. This molecule serves as a valuable building block in the synthesis of more complex chemical entities, particularly in the realm of medicinal chemistry and drug discovery. Its structural motifs are present in various biologically active compounds, making it a key intermediate for the development of novel therapeutic agents. This technical guide provides a comprehensive review of the current research on **(2-Methylpyrimidin-5-yl)methanol**, covering its synthesis, chemical properties, and potential applications, with a focus on experimental details and quantitative data.

Chemical Properties and Data

(2-Methylpyrimidin-5-yl)methanol is a white crystalline solid.^[1] A summary of its key chemical and physical properties is presented in the table below.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₆ H ₈ N ₂ O | [1] |
| Molecular Weight | 124.14 g/mol | [1] |
| CAS Number | 2239-83-0 | |
| Appearance | White crystalline solid | [1] |
| Melting Point | 102-103°C | [1] |
| Boiling Point | 237°C | [1] |
| Density | 1.171 g/cm ³ | [1] |
| Flash Point | 97.1°C | [1] |
| Refractive Index | 1.549 | [1] |
| Vapor Pressure | 0.0253 mmHg at 25°C | [1] |

Synthesis of (2-Methylpyrimidin-5-yl)methanol

A common and effective method for the synthesis of (2-Methylpyrimidin-5-yl)methanol involves the reduction of 2-methyl-5-pyrimidinecarboxaldehyde.

Experimental Protocol: Reduction of 2-Methyl-5-pyrimidinecarboxaldehyde

Materials:

- 2-Methyl-5-pyrimidinecarboxaldehyde
- Methanol (MeOH)
- Sodium borohydride (NaBH₄)
- Saturated ammonium chloride solution
- Ethyl acetate

- Anhydrous sodium sulfate

Procedure:

- Dissolve 2-Methyl-5-pyrimidinecarboxaldehyde (8 g, 66 mmol) in methanol (100 mL) in a reaction vessel and cool the solution to 0°C using an ice bath.
- Slowly add sodium borohydride (7.5 g, 197 mmol) to the solution while maintaining the temperature between 0-15°C.
- Stir the reaction mixture for 3 hours at this temperature.
- Upon completion of the reaction (monitored by TLC), quench the reaction by the addition of saturated ammonium chloride solution (30 mL).
- Extract the product with ethyl acetate (3 x 20 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the residue by silica gel column chromatography to afford **(2-methylpyrimidin-5-yl)methanol** as a white solid.

Yield: 4.1 g (51%)

Synthesis Workflow



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Caption: Reduction of 2-methyl-5-pyrimidinecarboxaldehyde to **(2-methylpyrimidin-5-yl)methanol**.

Spectroscopic Characterization

Detailed spectroscopic data for **(2-Methylpyrimidin-5-yl)methanol** is crucial for its identification and quality control. While publicly available, fully assigned spectra are limited, the expected spectral features can be inferred from its structure.

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the methyl protons, the hydroxymethyl protons, the alcohol proton, and the aromatic protons on the pyrimidine ring.
- ¹³C NMR: The carbon NMR spectrum will display resonances for the methyl carbon, the hydroxymethyl carbon, and the carbons of the pyrimidine ring.
- IR Spectroscopy: The infrared spectrum should exhibit a broad absorption band in the region of 3200-3600 cm⁻¹ corresponding to the O-H stretching vibration of the alcohol group. Characteristic C-H, C=N, and C=C stretching and bending vibrations of the pyrimidine ring are also expected.
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (124.14 g/mol).

Applications in Drug Development and Medicinal Chemistry

The pyrimidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. **(2-Methylpyrimidin-5-yl)methanol** serves as a key intermediate in the synthesis of various biologically active molecules.

While specific biological activity data for **(2-Methylpyrimidin-5-yl)methanol** itself is not widely reported, its derivatives have been investigated for various therapeutic applications. For instance, pyrimidine derivatives have shown potential as:

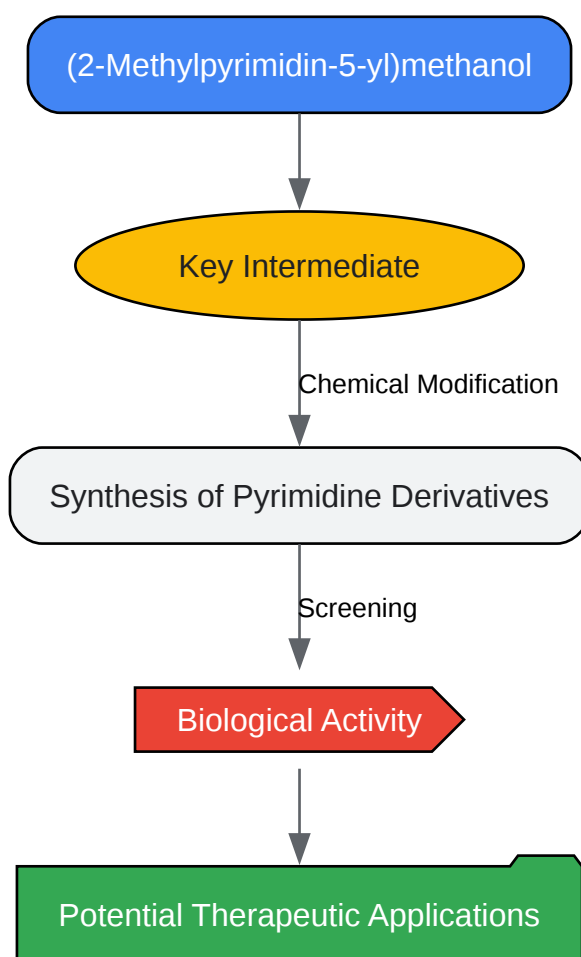
- Anti-proliferative agents: Novel pyrimidine-5-carbonitrile derivatives have been synthesized and evaluated for their in vitro cytotoxic activities against cancer cell lines, with some compounds showing high inhibitory activity.^[2]
- VEGFR-2 inhibitors: Certain pyrimidine-5-carbonitrile derivatives have demonstrated inhibitory activity against Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key

target in angiogenesis.[2]

- DHFR inhibitors: Methyl 2-(1H-pyrazol-4-ylthio)-1,2,3,4-tetrahydro-6-methylpyrimidine-5-carboxylate derivatives have been designed as potential inhibitors of Dihydrofolate reductase (DHFR), an important enzyme for bacterial growth.[3]

The presence of the reactive hydroxymethyl group in **(2-Methylpyrimidin-5-yl)methanol** allows for further chemical modifications, enabling the synthesis of a diverse library of compounds for biological screening.

Logical Relationship of Application



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Caption: Role of **(2-Methylpyrimidin-5-yl)methanol** in drug discovery.

Conclusion

(2-Methylpyrimidin-5-yl)methanol is a synthetically accessible and versatile building block with significant potential in medicinal chemistry. The availability of a straightforward synthesis protocol facilitates its use in the development of novel pyrimidine-based compounds. While direct biological data on the parent molecule is scarce, the demonstrated activity of its derivatives highlights the importance of this compound as a scaffold for the discovery of new therapeutic agents. Further research into the biological properties of **(2-Methylpyrimidin-5-yl)methanol** and its analogs is warranted to fully explore its therapeutic potential.

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